

Spectral Characteristics of Disperse Blue 60: A Technical Guide

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Compound of Interest

Compound Name: Disperse Blue 60

Cat. No.: B084379

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Introduction

Disperse Blue 60 (C.I. 61104) is a synthetic anthraquinone dye known for its vibrant greenish-blue hue.^[1] Primarily utilized in the textile industry for dyeing polyester and other synthetic fibers, its molecular structure and chromophoric properties also make it a subject of interest for scientific research, including potential applications in other fields.^{[2][3]} This technical guide provides a comprehensive overview of the spectral characteristics of **Disperse Blue 60**, detailing its chemical properties, absorption and emission profiles, and relevant experimental protocols. This document aims to serve as a foundational resource for researchers employing this dye in their studies.

Chemical and Physical Properties

Disperse Blue 60 is characterized by its anthraquinone core, a rigid and planar structure that contributes to the dye's stability and lightfastness.^{[3][4]} Electron-donating amino groups at the 1 and 4 positions of the anthraquinone skeleton are key to its color properties.

A notable discrepancy exists in some commercial literature, which incorrectly classifies **Disperse Blue 60** as a stilbene-based dye and reports red fluorescence. Chemical databases and scientific literature consistently identify it as an anthraquinone derivative. The spectral data presented herein are consistent with its classification as an anthraquinone dye.

Table 1: Physicochemical Properties of **Disperse Blue 60**

Property	Value	Reference(s)
CI Name	Disperse Blue 60, C.I. 61104	
CAS Number	12217-80-0	
Molecular Formula	C ₂₀ H ₁₇ N ₃ O ₅	
Molecular Weight	379.37 g/mol	
IUPAC Name	4,11-diamino-2-(3-methoxypropyl)naphtho[2,3-f]isoindole-1,3,5,10-tetrone	
Appearance	Blue-black powder	
Solubility	Soluble in acetone, dimethylformamide, pyridine; slightly soluble in alcohol; insoluble in water.	

Spectral Characteristics

The color of **Disperse Blue 60** arises from its absorption of light in the visible region of the electromagnetic spectrum, a characteristic dictated by its chemical structure.

UV-Visible Absorption

The primary absorption band of **Disperse Blue 60** in the visible region is responsible for its characteristic blue color. The wavelength of maximum absorption (λ_{max}) has been reported to be approximately 670 nm. This absorption is attributed to $\pi \rightarrow \pi^*$ electronic transitions within the conjugated system of the anthraquinone core, influenced by the amino substituents.

Table 2: UV-Visible Absorption Data for **Disperse Blue 60**

Parameter	Value	Notes	Reference(s)
λ_{max}	~670 nm	This value may exhibit slight shifts depending on the solvent.	
Molar Extinction Coefficient (ϵ)	Data not available	Typically in the order of $1 \times 10^4 \text{ dm}^3 \text{ mol}^{-1} \text{ cm}^{-1}$ for similar anthraquinone dyes.	

Fluorescence Emission

While some commercial sources erroneously report red fluorescence at 590 nm, anthraquinone dyes like **Disperse Blue 60** are generally not known for strong fluorescence, and an emission at a shorter wavelength than the absorption maximum (670 nm) would violate Stokes' Law. Anthraquinone dyes can exhibit fluorescence, typically with a significant Stokes shift, but specific emission data for **Disperse Blue 60** is not readily available in the scientific literature. Any fluorescence is expected to be weak and at a wavelength longer than 670 nm.

Solvatochromism

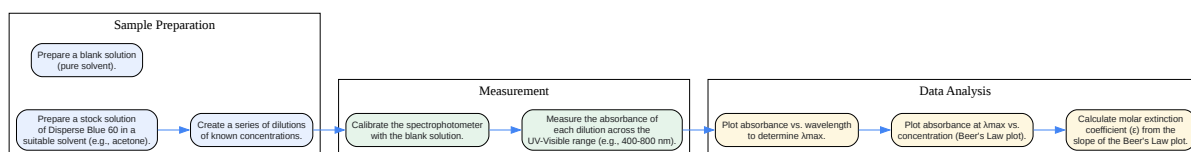
Solvatochromism is the phenomenon where the color of a substance changes with the polarity of the solvent. This effect is due to differential solvation of the ground and excited states of the dye molecule. For anthraquinone dyes, a bathochromic (red) shift in the absorption maximum is often observed with increasing solvent polarity. While specific studies on the solvatochromism of **Disperse Blue 60** are not widely published, it is anticipated to exhibit such behavior. Researchers should be aware that the absorption and emission spectra of **Disperse Blue 60** can be influenced by the choice of solvent.

Experimental Protocols

The following are generalized protocols for the spectral characterization of **Disperse Blue 60**, which should be optimized for specific instrumentation and experimental goals.

UV-Visible Spectroscopy

This protocol outlines the steps to determine the absorption spectrum and molar extinction coefficient of **Disperse Blue 60**.

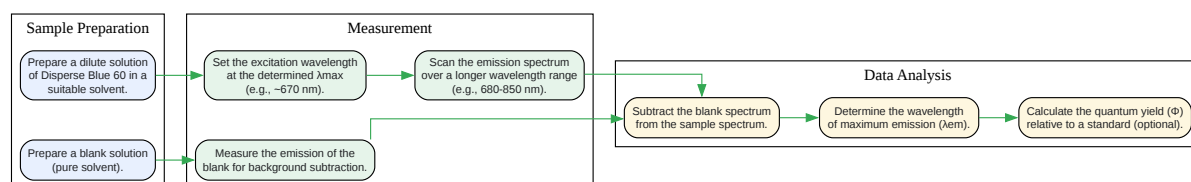


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Caption: Workflow for UV-Visible Spectroscopy of **Disperse Blue 60**.

Fluorescence Spectroscopy

This protocol describes the general procedure for measuring the fluorescence emission spectrum of **Disperse Blue 60**.

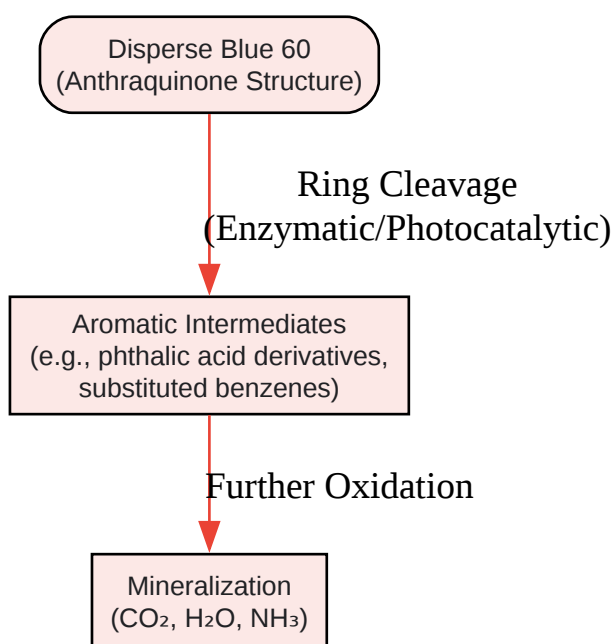


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Caption: Workflow for Fluorescence Spectroscopy of **Disperse Blue 60**.

Potential Degradation Pathways

While primarily used in industrial applications, understanding the potential degradation of **Disperse Blue 60** is relevant for environmental and toxicological studies. The degradation of anthraquinone dyes can occur through various mechanisms, often initiated by the cleavage of the anthraquinone ring. Enzymatic degradation by microorganisms, for instance, can lead to the breakdown of the chromophoric group.



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Caption: Generalized Degradation Pathway for Anthraquinone Dyes.

Conclusion

Disperse Blue 60 is an anthraquinone-based dye with a characteristic absorption maximum around 670 nm. This technical guide provides a consolidated overview of its known spectral properties and outlines standardized experimental protocols for its characterization. It is crucial for researchers to rely on verified chemical information and be aware of the erroneous classification present in some commercial sources. The provided data and methodologies offer a solid foundation for the application of **Disperse Blue 60** in various scientific and research contexts. Further investigation into its solvatochromic behavior and fluorescence quantum yield would provide a more complete photophysical profile of this compound.

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